

physical properties of 2-Ethyl-2-adamantanol (melting point, boiling point)

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Compound of Interest

Compound Name: 2-Ethyl-2-adamantanol

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Technical Guide: Physicochemical Properties of 2-Ethyl-2-adamantanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethyl-2-adamantanol, a derivative of adamantane, possesses a unique tricyclic cage structure that imparts notable physical and chemical properties. This rigid and sterically hindered scaffold is of significant interest in medicinal chemistry and materials science. In drug development, the adamantyl moiety can enhance lipophilicity and metabolic stability, making it a valuable pharmacophore. In materials science, its incorporation can improve the thermal and mechanical properties of polymers. This guide provides a concise overview of the known physical properties of **2-Ethyl-2-adamantanol**, detailed experimental protocols for its synthesis, and general methods for the determination of its physical characteristics.

Physical Properties of 2-Ethyl-2-adamantanol

The experimental determination of the melting point of **2-Ethyl-2-adamantanol** is not readily available in publicly accessible literature. However, a calculated boiling point has been reported.

Property	Value	Source
Melting Point	Not available	-
Boiling Point	265.5 °C (at 760 mmHg)	Calculated

Experimental Protocols

Synthesis of 2-Ethyl-2-adamantanol from 2-Adamantanone

A common and effective method for the synthesis of **2-Ethyl-2-adamantanol** is the nucleophilic addition of an ethyl group to 2-adamantanone. The following protocol is based on established laboratory procedures.^[1]

Materials:

- 2-Adamantanone
- Ethyllithium (in a suitable solvent like benzene or cyclohexane)
- Anhydrous tetrahydrofuran (THF)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser, etc.)
- Inert atmosphere setup (e.g., nitrogen or argon line)
- Magnetic stirrer and heating mantle

Procedure:

- **Reaction Setup:** A dry round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser is assembled and flushed with an inert gas (nitrogen or argon).
- **Dissolution of Starting Material:** 2-Adamantanone is dissolved in anhydrous tetrahydrofuran (THF) in the reaction flask under an inert atmosphere.
- **Addition of Grignard Reagent:** The solution is cooled to 0 °C using an ice bath. Ethyllithium solution is added dropwise from the dropping funnel to the stirred solution of 2-adamantanone.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the completion of the reaction. The progress can be monitored by thin-layer chromatography (TLC).
- **Quenching:** The reaction is carefully quenched by the slow, dropwise addition of a saturated aqueous ammonium chloride solution at 0 °C.
- **Extraction:** The aqueous layer is extracted multiple times with diethyl ether. The combined organic extracts are washed with brine.
- **Drying and Solvent Removal:** The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude **2-Ethyl-2-adamantanol** can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system.

General Protocol for Melting Point Determination

The melting point of a crystalline solid like **2-Ethyl-2-adamantanol** can be determined using a standard melting point apparatus.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)

- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the purified, dry crystalline sample is finely ground using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to pack the solid into the sealed end to a height of 2-3 mm.
- **Measurement:** The packed capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated rapidly to a temperature about 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has melted is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2 °C).

General Protocol for Boiling Point Determination

For a high-boiling liquid, the boiling point can be determined using a micro-boiling point or distillation method.

Apparatus:

- Small test tube or vial
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath) or a heating block
- Thiele tube (optional, for uniform heating)

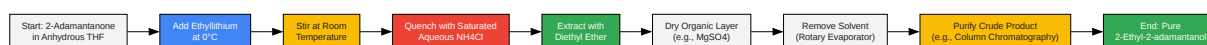
Procedure (Micro Method):

- **Sample Preparation:** A small amount of the liquid sample (a few drops) is placed in a small test tube or vial.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid.
- **Heating Setup:** The test tube is attached to a thermometer with the bulb of the thermometer level with the sample. The assembly is then immersed in a heating bath.
- **Heating and Observation:** The bath is heated slowly. As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. The heating is continued until a steady and rapid stream of bubbles is observed.
- **Cooling and Measurement:** The heating is then discontinued, and the bath is allowed to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Visualizations

Synthesis Workflow of 2-Ethyl-2-adamantanol

The following diagram illustrates the key steps in the synthesis of **2-Ethyl-2-adamantanol** from 2-adamantanone.



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Synthesis workflow for **2-Ethyl-2-adamantanol**.

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References

- 1. 2-Ethyl-2-adamantanol synthesis - chemicalbook [chemicalbook.com]
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